

# A Technical Guide to the Spectroscopic Characterization of Ethyl 2,5-dichlorobenzoate

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## Compound of Interest

Compound Name: Ethyl 2,5-dichlorobenzoate

Cat. No.: B1581286

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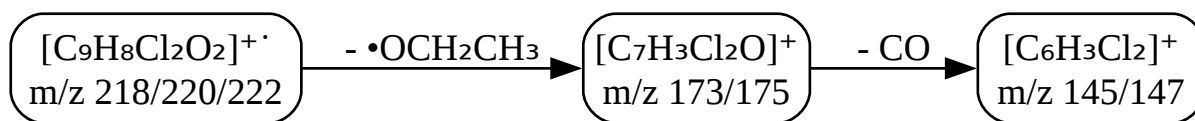
## Introduction

**Ethyl 2,5-dichlorobenzoate** is a chemical intermediate of significant interest in the synthesis of pharmaceuticals, agrochemicals, and other specialty organic compounds. Its molecular structure, characterized by a dichlorinated benzene ring attached to an ethyl ester group, necessitates precise analytical techniques for confirmation and purity assessment. This guide provides an in-depth analysis of the spectroscopic data for **Ethyl 2,5-dichlorobenzoate**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As specialists in the field, we will not only present the data but also delve into the rationale behind the expected spectral features, offering a comprehensive resource for researchers and professionals in drug development and chemical synthesis.

The structural integrity of such intermediates is paramount to the safety and efficacy of the final product. Therefore, a thorough understanding of its spectroscopic fingerprint is not merely an academic exercise but a critical component of quality control and process development.

## Molecular Structure and Spectroscopic Overview

Before delving into the specifics of each technique, it is essential to visualize the molecule at the heart of our discussion. The structure of **Ethyl 2,5-dichlorobenzoate** dictates the spectroscopic data we will observe.



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